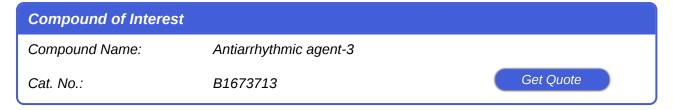


Application Notes and Protocols for Inducing Arrhythmia in Rodent Models

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for inducing various types of arrhythmias in rodent models, a critical step in the preclinical evaluation of anti-arrhythmic drugs and the study of arrhythmia mechanisms. The following sections detail pharmacological, surgical, and electrical-pacing methodologies, complete with quantitative data for comparison, step-by-step protocols, and diagrams of the underlying signaling pathways and experimental workflows.

I. Pharmacological Induction of Arrhythmia

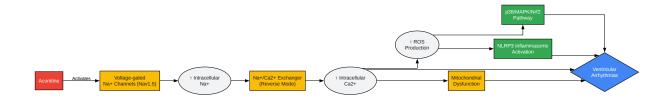
Pharmacological models are widely used due to their relative simplicity and high throughput. These models typically involve the administration of a pro-arrhythmic compound to induce specific types of arrhythmias.

A. Aconitine-Induced Arrhythmia

Aconitine, a potent cardiotoxin, induces arrhythmias by persistently activating sodium channels, leading to an influx of Na+ and subsequent Ca2+ overload. This model is particularly useful for studying ventricular arrhythmias.

Signaling Pathway:



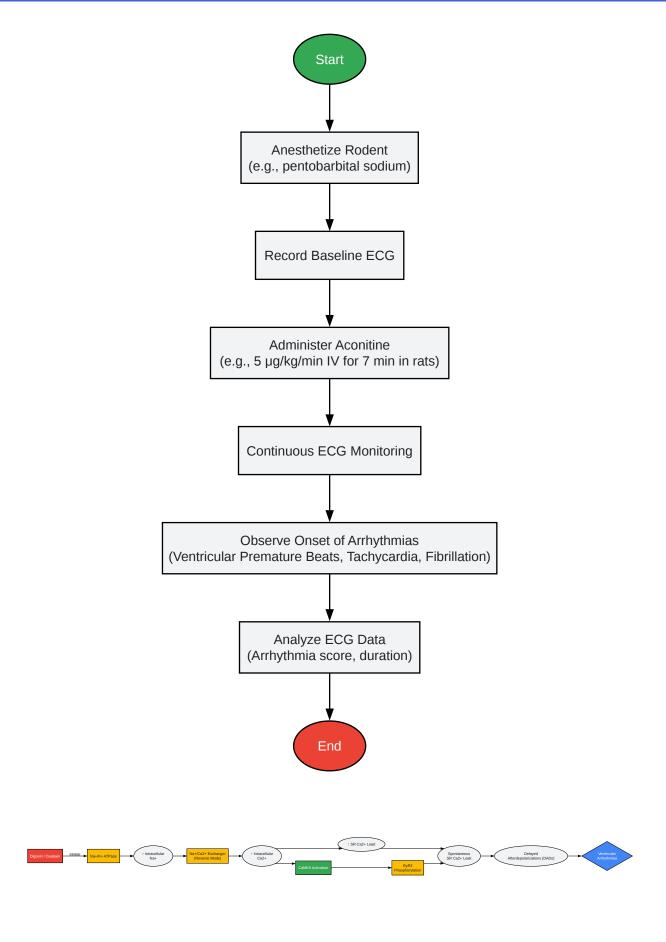


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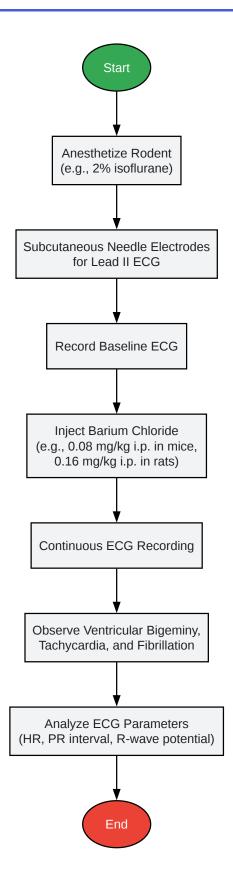
Aconitine-induced arrhythmia signaling pathway.

Experimental Workflow:

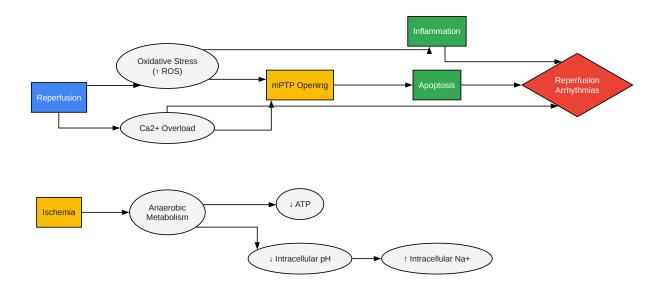




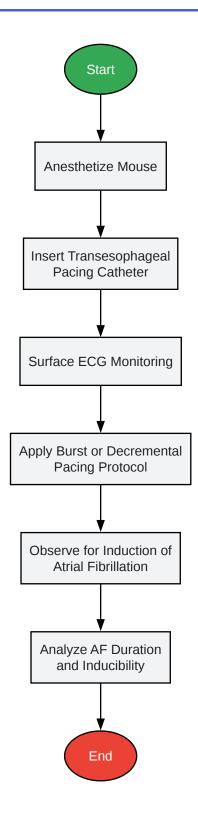












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